

Introduction: The Role of Fluorinated Moieties in Modern Research

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Compound of Interest

Compound Name: *1,1,1,2,2,3,3-Heptafluoro-5-iodopentane*

CAS No.: 68188-12-5

Cat. No.: B1295121

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To the researchers, scientists, and drug development professionals at the forefront of innovation, the precise characterization of novel chemical entities is paramount. **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** (CAS No. 1513-88-8) represents a significant building block in synthetic and medicinal chemistry. Its unique structure, featuring a highly fluorinated alkyl chain terminated by a reactive iodine atom, offers a strategic tool for introducing perfluoroalkyl groups into larger molecules. This modification is known to enhance critical properties such as metabolic stability, lipophilicity, and binding affinity, making it a valuable intermediate in the development of new materials and therapeutic agents.^{[1][2][3]}

However, comprehensive, peer-reviewed data on the fundamental physical properties of this specific compound are not widely available in the public domain. This guide, therefore, serves a dual purpose: to consolidate the existing data from commercial and chemical database sources, and more importantly, to provide a robust framework of detailed experimental protocols for the rigorous determination of its physical characteristics. By grounding our work in standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), we can ensure the generation of reliable and reproducible data essential for any research or development pipeline.^{[4][5]}

Compound Profile and Summary of Physical Properties

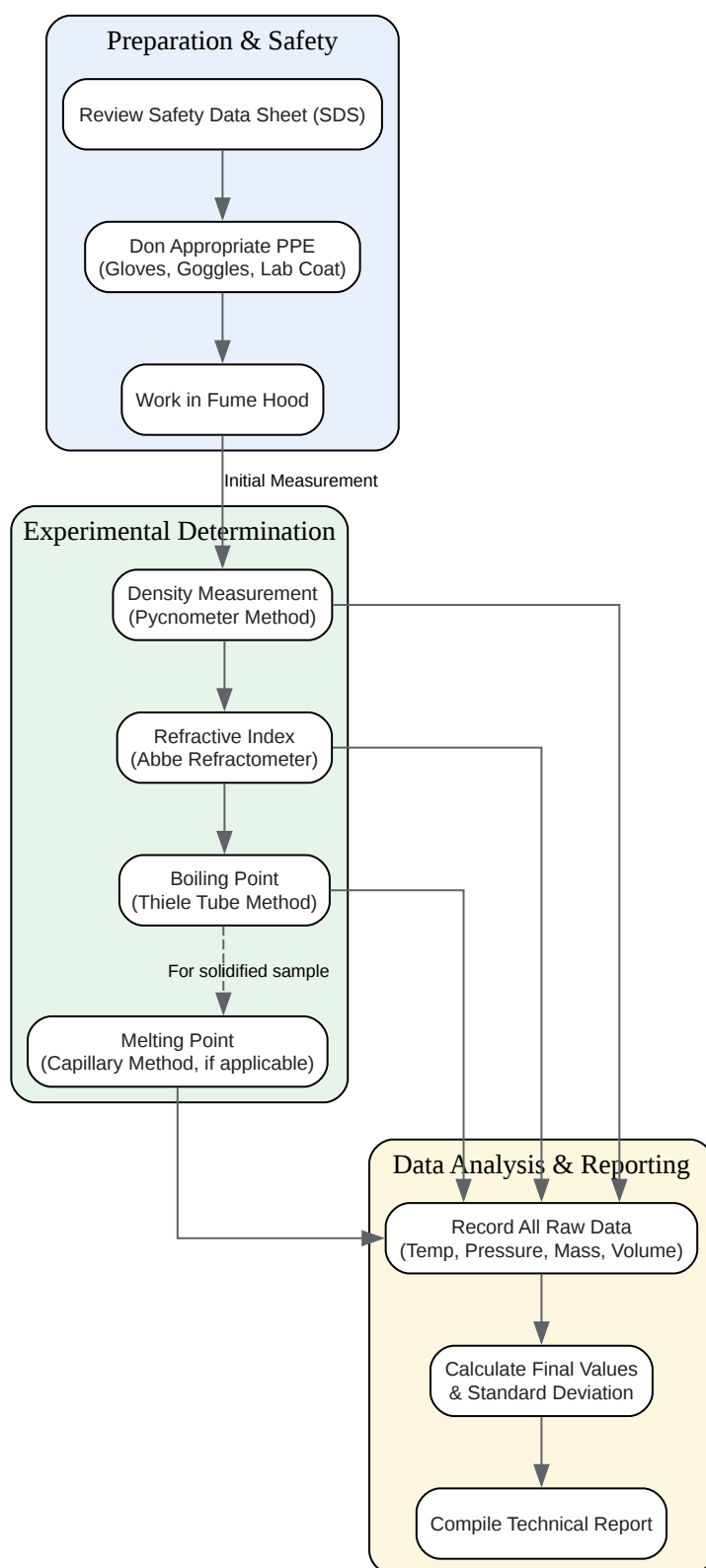
1,1,1,2,2,3,3-Heptafluoro-5-iodopentane is a halogenated hydrocarbon that is a liquid at room temperature.^{[6][7]} Its identity is well-established through its CAS registry number, molecular formula, and molecular weight.

Property	Value	Source(s)
CAS Number	1513-88-8	[8][9]
Molecular Formula	C ₅ H ₄ F ₇ I	[8][9]
Molecular Weight	323.98 g/mol	[8][9]
Synonyms	1H,1H,2H,2H-Perfluoropentyl iodide	[10]
Boiling Point	80 °C (at standard atmospheric pressure, assumed)	[8][11]
Density	~2.06 g/mL at 25 °C (Estimated)	
Refractive Index (n _D 20)	~1.38 (Estimated)	
Melting Point	Data not available	
Vapor Pressure	Data not available	
Solubility	Reported to be soluble in DMSO	[12]

Note on Estimated Values: The density and refractive index values are estimated based on the experimentally determined properties of the structurally similar compound 1,1,2,2,3,3,4,4-Octafluoro-5-iodopentane (CAS 678-74-0). These values serve as a preliminary reference and underscore the need for precise experimental determination as outlined in the following sections.

Logical Workflow for Physical Property Characterization

The comprehensive characterization of a volatile liquid like **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** requires a systematic approach. The following workflow ensures that measurements are taken logically, with safety considerations integrated at each step.



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Caption: Workflow for the physical characterization of a volatile liquid.

Experimental Protocols for Physical Characterization

The following protocols are grounded in established laboratory techniques and OECD guidelines for chemical testing, providing a self-validating system for data generation.[\[2\]](#)[\[4\]](#)

Determination of Density

Principle: The density of a volatile liquid is most accurately determined by measuring the mass of a precisely known volume using a pycnometer or specific gravity bottle. This method minimizes evaporative losses, which is a critical source of error for volatile compounds.[\[13\]](#)

Methodology (Pycnometer Method):

- Preparation: Thoroughly clean and dry a pycnometer of known volume (e.g., 10 mL). Record the mass of the empty, dry pycnometer with its stopper (m_1).
- Sample Filling: Working in a fume hood, carefully fill the pycnometer with **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** until the liquid is slightly overflowing.
- Thermal Equilibration: Place the filled pycnometer in a constant temperature water bath (e.g., $25.0\text{ }^{\circ}\text{C} \pm 0.1\text{ }^{\circ}\text{C}$) for at least 20 minutes to allow the liquid to reach thermal equilibrium.
- Volume Adjustment: Carefully insert the stopper. Excess liquid will be forced out through the capillary opening. Gently wipe the exterior of the pycnometer dry with a lint-free tissue.
- Mass Measurement: Acclimatize the pycnometer to room temperature and record its mass (m_2).
- Calibration: Repeat the procedure using deionized water to determine the exact volume of the pycnometer at the test temperature. Record the mass of the pycnometer filled with water (m_3).
- Calculation:
 - Mass of the sample: $m_{\text{sample}} = m_2 - m_1$

- Mass of water: $m_{\text{water}} = m_3 - m_1$
- Volume of pycnometer: $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the test temperature).
- Density of sample: $\rho_{\text{sample}} = m_{\text{sample}} / V$

Causality and Expertise: The use of a constant temperature bath is crucial because density is temperature-dependent. For a volatile substance, ensuring the pycnometer is properly sealed with the stopper immediately after filling prevents evaporation, which would otherwise lead to an erroneously low mass and density measurement.

Determination of Refractive Index

Principle: The refractive index, a measure of how light propagates through a substance, is a unique physical constant. It is typically measured using an Abbe refractometer, which determines the critical angle of total internal reflection between the sample and a prism of known high refractive index.^{[14][15]}

Methodology (Abbe Refractometer):

- Instrument Calibration: Turn on the refractometer and the circulating water bath to bring the prisms to a constant temperature (typically 20.0 °C). Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
- Sample Application: Open the prism assembly. Using a pipette, apply 2-3 drops of **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** onto the surface of the lower prism.
- Measurement: Close the prisms firmly. Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Refinement: Turn the fine adjustment knob to bring the dividing line exactly to the center of the crosshairs. If the dividing line is blurry or has color fringes, adjust the chromaticity compensator until the line is sharp and clear.
- Reading: Depress the switch to illuminate the scale and read the refractive index value. Perform the measurement in triplicate and report the average.

Causality and Expertise: Temperature control is critical as the refractive index of liquids decreases with increasing temperature.[15] Applying the sample quickly and closing the prisms immediately is essential to prevent evaporation of the volatile compound, which would alter the composition at the prism-sample interface and lead to an inaccurate reading.

Determination of Boiling Point

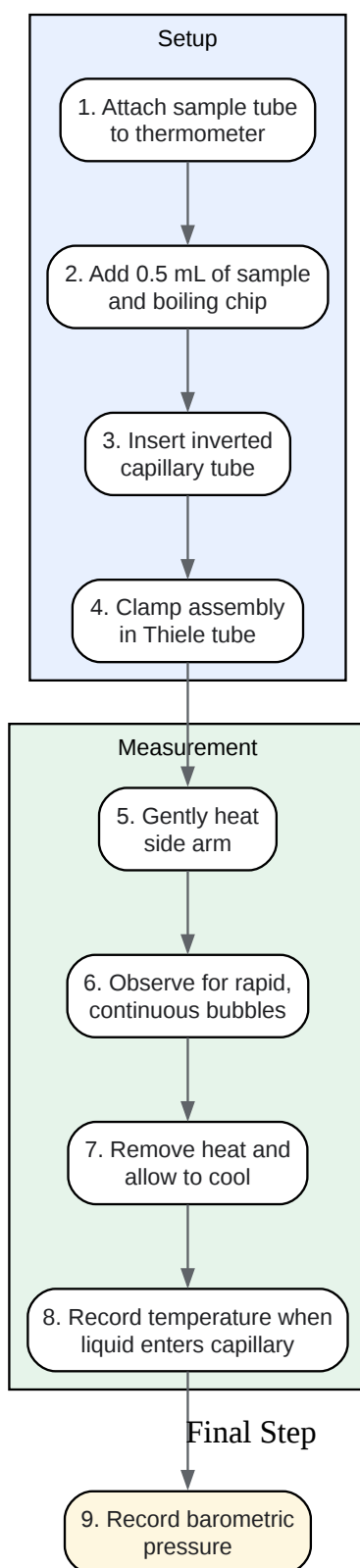
Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[16] For small sample volumes, the Thiele tube method provides an accurate and efficient determination.[17]

Methodology (Thiele Tube Method):

- **Apparatus Setup:** Attach a small test tube (e.g., 10 x 75 mm) containing 0.5 mL of **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** to a thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- **Capillary Tube Insertion:** Place a melting-point capillary tube (sealed at one end) into the test tube with the open end down.
- **Heating:** Clamp the thermometer assembly in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level and the rubber band is above it.
- **Observation:** Gently heat the side arm of the Thiele tube with a microburner. As the temperature rises, a slow stream of bubbles will emerge from the capillary tube as trapped air expands.
- **Boiling Identification:** Continue heating until a rapid, continuous stream of bubbles emerges from the capillary tip. This indicates the sample is boiling and its vapor is displacing the air.
- **Cooling and Measurement:** Remove the heat source. The bubbling will slow and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the tube equals the atmospheric pressure. Record the temperature at this exact moment as the boiling point.
- **Pressure Correction:** Record the ambient atmospheric pressure from a laboratory barometer. If the pressure is not 760 mmHg, a correction may be necessary for a standardized boiling

point.

Causality and Expertise: The inverted capillary tube acts as its own manometer. The rapid stream of bubbles ensures the capillary is filled with the sample's vapor. As the apparatus cools, the pressure of the vapor inside the capillary drops. When the external atmospheric pressure overcomes the internal vapor pressure, the liquid is forced back into the capillary. This precise point of equilibrium defines the boiling point.^[18]



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Caption: Experimental workflow for boiling point determination via the Thiele tube method.

Safety and Handling Considerations

As a responsible scientist, adherence to safety protocols is non-negotiable. The Safety Data Sheet (SDS) for **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** indicates that it causes skin and serious eye irritation, and may cause respiratory irritation.^[7]

- **Engineering Controls:** All handling and experimental procedures must be conducted within a certified chemical fume hood to minimize inhalation exposure.^[7]
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat at all times.^[7]
- **Storage:** Store in a cool, well-ventilated area in a tightly sealed container, protected from light.^[7]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations for halogenated organic compounds.^[7]

Conclusion

While the definitive physical constants for **1,1,1,2,2,3,3-Heptafluoro-5-iodopentane** require further experimental validation and publication in peer-reviewed literature, this guide provides the necessary framework to achieve that characterization. By employing these standardized, detailed protocols, researchers can generate the high-quality, reliable data needed to confidently advance their work in drug discovery, materials science, and beyond. The principles of careful technique, temperature control, and consideration for the compound's volatility are key to ensuring data integrity.

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